

LEWATIT TP-208: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: LEWATIT TP-208

CAS No.: 126602-47-9

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of LEWATIT® TP-208, a weakly acidic, macroporous cation exchange resin with chelating iminodiacetate groups. This resin is particularly effective for the selective removal of alkaline earth and heavy metal cations. This document consolidates key technical data, outlines experimental protocols for performance evaluation, and visualizes important mechanisms and workflows to support researchers in various applications.

Core Technical Data

LEWATIT® TP-208 and its variants, including MonoPlus and MDS versions, offer a range of properties tailored for specific applications. The following tables summarize the key quantitative data available for these resins.

Physical and Chemical Properties

| Property | LEWATIT® TP-208 | LEWATIT® MonoPlus TP-208 | LEWATIT® MDS TP-208 | Units |
|---|-------------------------|--------------------------|-------------------------|--------|
| Ionic Form (as shipped) | Na ⁺ | Na ⁺ | Na ⁺ | - |
| Functional Group | Iminodiacetic Acid | Iminodiacetic Acid | Iminodiacetic Acid | - |
| Matrix | Crosslinked Polystyrene | Crosslinked Polystyrene | Crosslinked Polystyrene | - |
| Structure | Macroporous | Macroporous | Macroporous | - |
| Appearance | Beige, opaque beads | Beige, opaque beads | Beige, opaque beads | - |
| Uniformity Coefficient | 1.8 (max) | - | - | - |
| Bead Size | 0.4 - 1.25 | - | ~0.39 | mm |
| Effective Size | 0.55 (+/- 0.05) | - | - | mm |
| Bulk Density | 740 (+/- 5%) | - | - | g/L |
| Density | ~1.17 | 1.17 | - | g/mL |
| Water Retention | 55 - 60 | - | - | wt. % |
| Total Capacity | 2.9 (min) | - | Higher than MonoPlus | eq/L |
| Volume Change (Na ⁺ → H ⁺) | -40 (max) | - | - | vol. % |

Recommended Operating Conditions

| Parameter | Recommended Value | Units |
|-------------------------------------|-------------------|-------|
| Operating Temperature | 80 (max) | °C |
| Operating pH Range | 2 - 14 | - |
| Bed Depth | 800 (min) | mm |
| Service Flow Rate (Brine Polishing) | 20 - 30 | BV/h |
| Backwash Linear Velocity (20°C) | 4 (approx.) | m/h |

Selectivity and Applications

LEWATIT® TP-208 exhibits high selectivity for divalent and heavy metal cations, making it suitable for a range of purification and recovery applications.

Cation Selectivity

The resin removes heavy metal cations from neutralized effluents in the following order of decreasing affinity^{[1][2][3]}:



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Caption: Decreasing affinity of LEWATIT® TP-208 for various cations.

Key Applications

- **Brine Purification:** A primary application is the final polishing of brine fed to chlor-alkali membrane cells. It effectively removes trace alkaline earth ions (Ca^{2+} , Mg^{2+} , Sr^{2+} , Ba^{2+}) after their initial precipitation.^{[1][4][5][6]}
- **Heavy Metal Removal:** The resin is used for the removal and recovery of heavy metals from process streams, wastewater, and potable water.^{[1][2][7]}

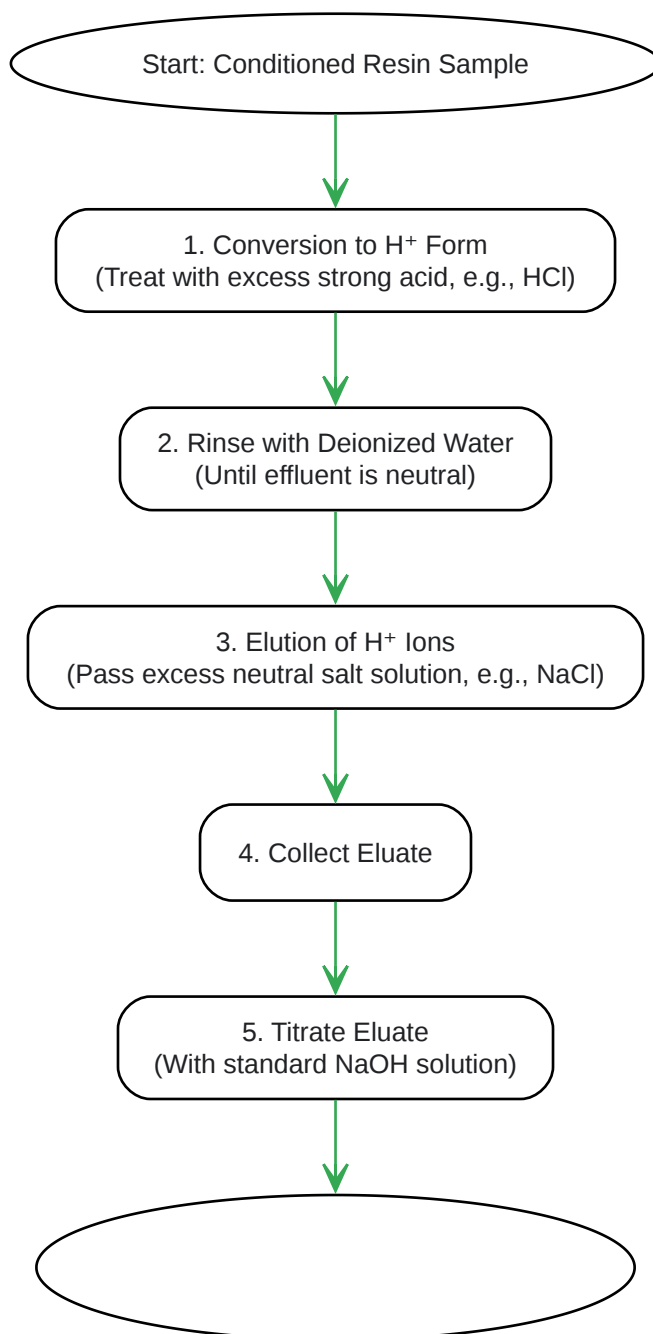
- Hydrometallurgy: Its selectivity for valuable metals makes it suitable for recovery processes in the mining and metal finishing industries.
- Lithium Recovery: Studies have shown its potential for recovering lithium from geothermal brines.[8]

Experimental Protocols

While specific, detailed experimental protocols for LEWATIT® TP-208 are not readily available in a single source, the following generalized procedures are based on established methods for characterizing ion exchange resins and information gleaned from technical data sheets.

Determination of Total Capacity

The total capacity represents the total number of exchangeable sites in the resin.



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Caption: Workflow for determining the total capacity of the resin.

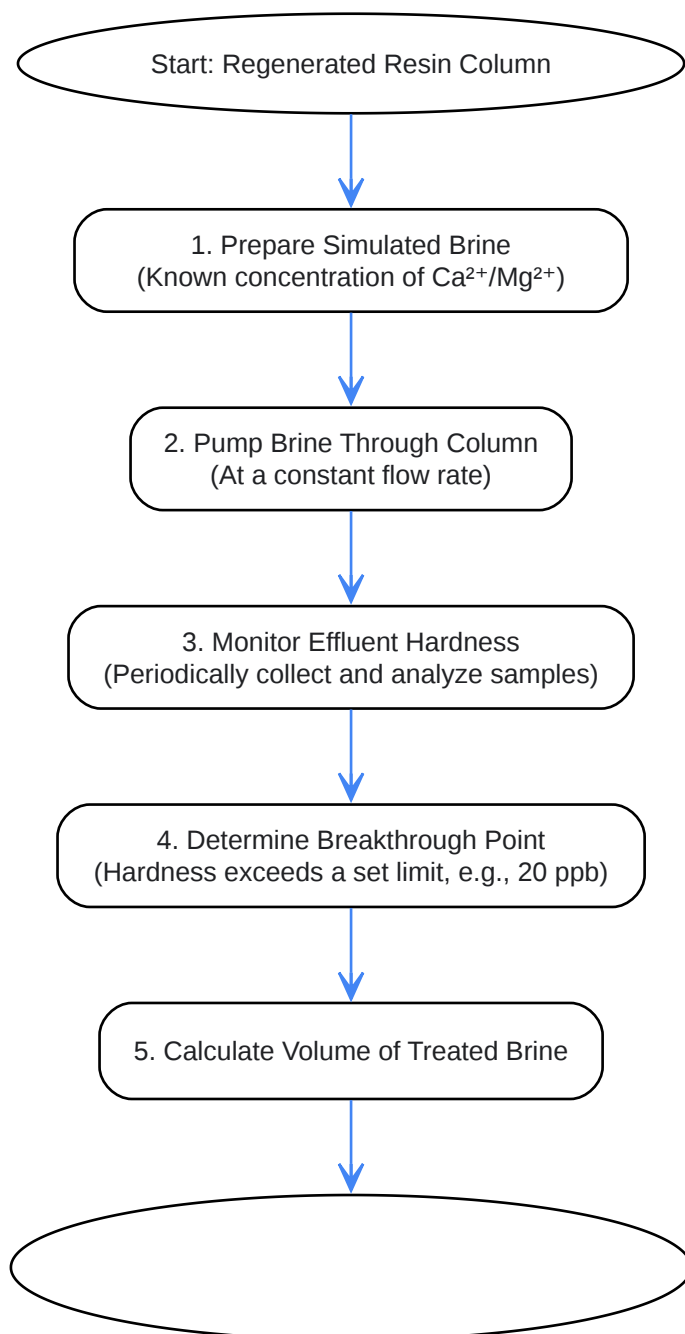
Methodology:

- Resin Preparation: A known volume of the resin is washed with deionized water to remove any impurities.

- **Conversion to Hydrogen Form:** The resin is treated with an excess of a strong acid (e.g., 1 M HCl) to convert all active sites to the H⁺ form.
- **Rinsing:** The resin is thoroughly rinsed with deionized water until the effluent is neutral, ensuring the removal of excess acid.
- **Elution:** A neutral salt solution with a high concentration (e.g., 1 M NaCl) is passed through the resin column. This displaces the H⁺ ions from the resin with Na⁺ ions.
- **Titration:** The collected eluate, containing the displaced H⁺ ions, is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH) to determine the total amount of H⁺ ions.
- **Calculation:** The total capacity is calculated based on the volume of the resin and the amount of base used in the titration.

Determination of Operating Capacity in Brine Purification

The operating capacity is the practical capacity of the resin under specific process conditions before a defined breakthrough of the target ion.



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Caption: Experimental workflow for determining operating capacity.

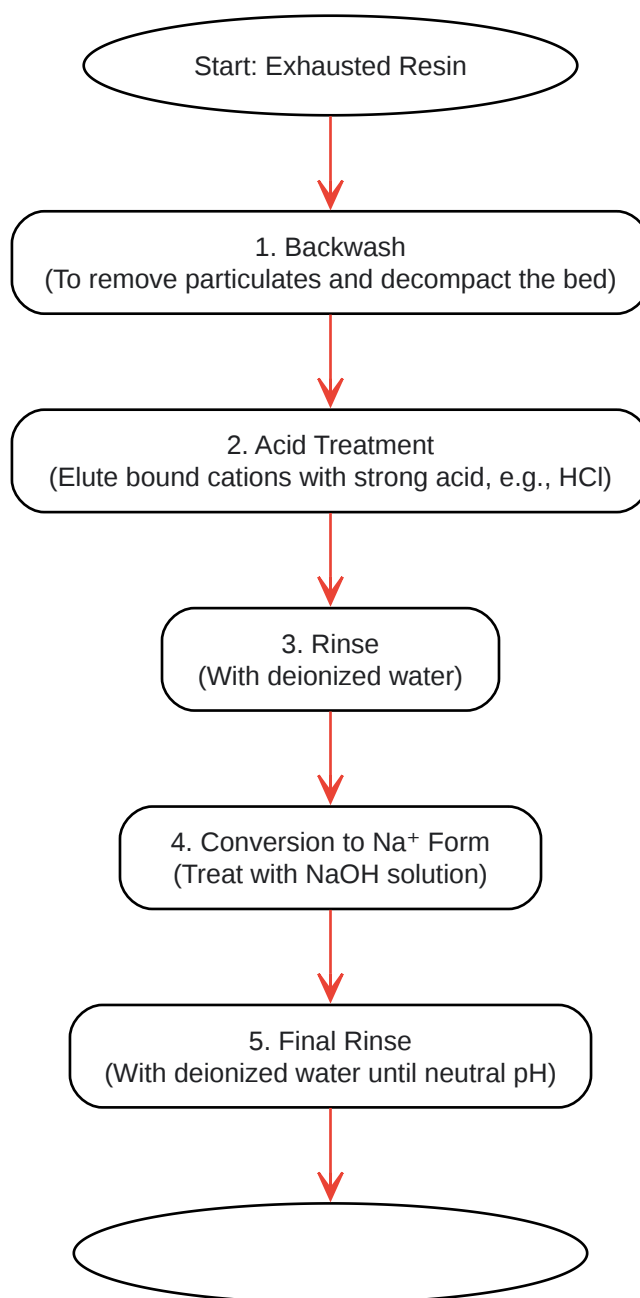
Methodology:

- Column Preparation: A column is packed with a known volume of regenerated LEWATIT® TP-208 in the sodium form.

- Feed Solution: A synthetic brine solution with a known concentration of hardness ions (e.g., Ca^{2+} and Mg^{2+}) and a specific pH is prepared.[5][6]
- Loading Cycle: The brine is passed through the resin column at a constant flow rate (e.g., 20-30 BV/h).[9]
- Monitoring: The effluent from the column is collected at regular intervals and analyzed for the concentration of the hardness ions.
- Breakthrough: The experiment is stopped when the concentration of the hardness ions in the effluent reaches a predetermined breakthrough point (e.g., >20 ppb of Ca^{2+}).[9]
- Calculation: The operating capacity is calculated from the total volume of brine treated before breakthrough and the concentration of the removed ions.

Resin Regeneration

For reusability, the exhausted resin needs to be regenerated.



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Caption: Generalized resin regeneration workflow.

Methodology:

- **Backwashing:** The resin bed is backwashed with water to remove any suspended solids and to de-compact the bed.

- **Acid Elution:** A strong acid, typically hydrochloric acid (HCl), is passed through the column to displace the bound divalent and heavy metal cations.
- **Rinsing:** The resin is rinsed with deionized water to remove the excess acid and the displaced cations.
- **Conversion to Sodium Form:** A solution of sodium hydroxide (NaOH) is passed through the resin to convert the functional groups back to the sodium form, which is the active form for brine purification.
- **Final Rinse:** The resin is given a final rinse with deionized water until the effluent is neutral.

Performance in Specific Applications

Brine Purification Performance

In a case study at a chlor-alkali plant in India, the performance of LEWATIT® MDS TP-208 was compared to LEWATIT® MonoPlus TP-208. The MDS variant demonstrated a significant increase in operating capacity and throughput.[\[5\]](#)[\[6\]](#)[\[10\]](#)

| Parameter | LEWATIT® MonoPlus TP-208 | LEWATIT® MDS TP-208 | Units |
|--|--------------------------|---------------------|------------------|
| Brine Throughput | 4,480 | 6,660 | Bed Volumes (BV) |
| Operating Capacity (Ca ²⁺) | 9 | 13.3 | g/L of resin |
| Cycle Length | - | 266 | h |

Operating conditions: Brine flow rate: 100 m³/h, [Ca²⁺/Mg²⁺] feed: 2 mg/L, [Sr²⁺]: 1 mg/L, [Ba²⁺]: 0.5 mg/L, [NaCl]: 305 g/L, pH: 10, temp: 60 °C, SV: 25 BV/h.[\[5\]](#)[\[6\]](#)

This technical guide provides a foundational understanding of LEWATIT® TP-208 for researchers. For specific applications, it is recommended to conduct preliminary studies to optimize the operating conditions. Further technical support can be obtained from the manufacturer, LANXESS.

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